

safe handling and storage procedures for trithiazyl trichloride

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Compound of Interest

Compound Name: Trithiazyl trichloride

Cat. No.: B14153052

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Application Notes and Protocols for Trithiazyl Trichloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trithiazyl trichloride, with the chemical formula $(\text{NSCl})_3$, is a white, crystalline inorganic compound.[1] It serves as a significant precursor in the synthesis of a variety of sulfur-nitrogen compounds.[1][2] This document provides detailed protocols and safety guidelines for the handling, storage, and use of **trithiazyl trichloride** in a laboratory setting.

Hazard Identification and Safety Precautions

Trithiazyl trichloride is a hazardous substance that requires careful handling to prevent exposure and ensure laboratory safety.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Inhalation (Category 3)
- Skin Corrosion/Irritation (Category 1A)

- Serious Eye Damage/Eye Irritation (Category 1)
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H331: Toxic if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data

The following tables summarize key quantitative data for **trithiazyl trichloride**.

Property	Value
Molecular Formula	Cl ₃ N ₃ S ₃
Molecular Weight	244.55 g/mol [1]
Appearance	White crystalline solid[1]
Melting Point	168 °C (decomposes)[2]
S-N bond length	160.5 pm[1]
S-Cl bond length	208 pm[1]

Stability and Reactivity	Data
Thermal Decomposition	Decomposes at 100 °C under vacuum to monomeric thiazyl chloride (NSCl).[1] The thermal decomposition follows first-order kinetics with an activation energy of 105 kJ/mol. [2]
Hydrolysis	Reacts violently with water, hydrolyzing to sulfur, ammonia, and hydrochloric acid.[2]
Incompatibilities	Water, strong acids, strong bases, alcohols, amines, and metals.[3]

Experimental Protocols

General Handling Procedures

All manipulations of **trithiazyl trichloride** should be performed in a certified chemical fume hood.

Personal Protective Equipment (PPE):

- Gloves: Butyl rubber or neoprene gloves are recommended. Standard nitrile or latex gloves offer limited protection and should be avoided.[\[4\]](#)[\[5\]](#)
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn.
- Respiratory Protection: For situations with a risk of aerosol generation or spills, a full-face respirator with a cartridge suitable for acid gases and inorganic compounds should be used.

Synthesis of 1,2,3,5-Dithiadiazolium Chlorides

This protocol describes a general procedure for the synthesis of 1,2,3,5-dithiadiazolium chlorides from nitrile sulfides and **trithiazyl trichloride**.[\[6\]](#)[\[7\]](#)

Materials:

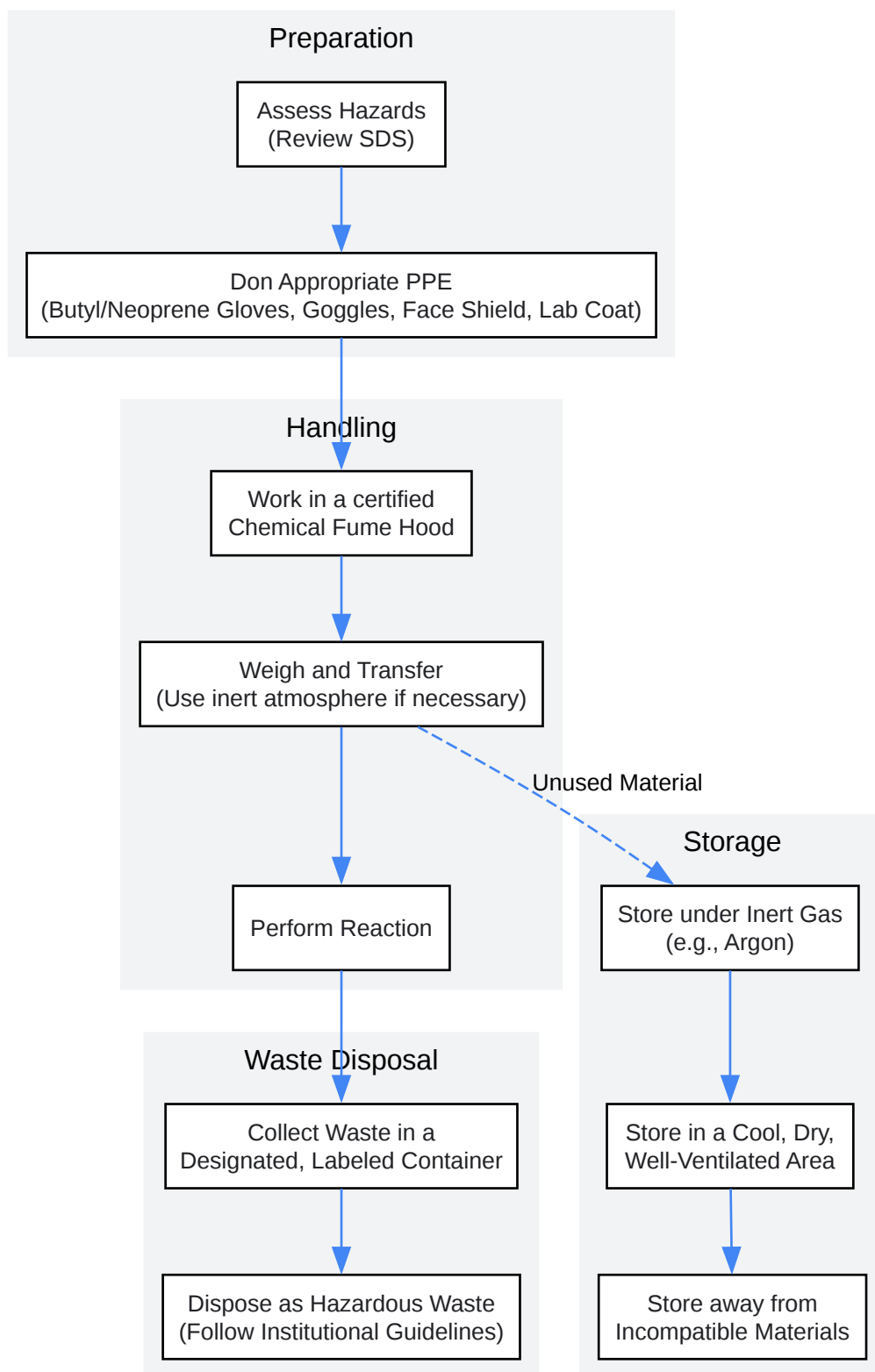
- **Trithiazyl trichloride** ((NSCl)₃)
- Substituted 1,3,4-oxathiazol-2-one (precursor for nitrile sulfide)
- Anhydrous dichloromethane (CH₂Cl₂)
- Schlenk flask and standard glassware for inert atmosphere techniques
- Magnetic stirrer and heating mantle

Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the substituted 1,3,4-oxathiazol-2-one in anhydrous dichloromethane.
- In a separate flask, prepare a solution of **trithiazyl trichloride** in anhydrous dichloromethane.
- Slowly add the **trithiazyl trichloride** solution to the oxathiazolone solution at room temperature with vigorous stirring.

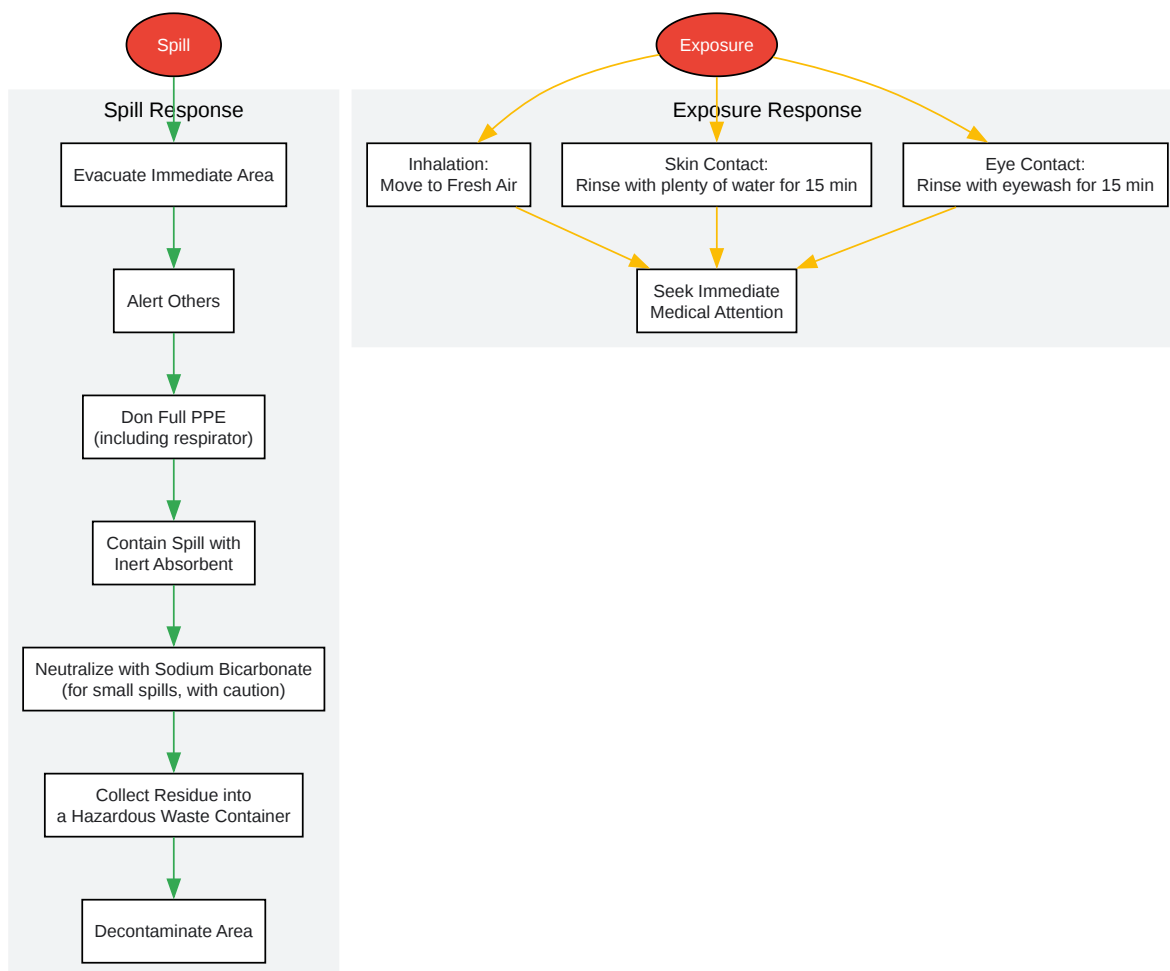
- The reaction mixture is typically stirred at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the resulting dithiadiazolium chloride salt often precipitates from the solution.
- The precipitate can be collected by filtration under an inert atmosphere, washed with a small amount of anhydrous dichloromethane, and dried under vacuum.

Diagrams



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Caption: Workflow for the safe handling and storage of **trithiazyl trichloride**.



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Caption: Emergency response procedures for **trithiazyl trichloride** incidents.

Storage and Disposal

Storage:

- Store **trithiazyl trichloride** in a tightly sealed container under an inert atmosphere (e.g., argon).
- The storage area should be cool, dry, and well-ventilated.
- Store away from incompatible materials such as water, acids, bases, and alcohols.[3]

Disposal:

- All waste containing **trithiazyl trichloride**, including contaminated labware and PPE, must be disposed of as hazardous waste.
- Do not dispose of **trithiazyl trichloride** down the drain.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Spill:

- Evacuate the immediate area and alert others.
- Wear appropriate PPE, including a respirator.
- Contain the spill using an inert absorbent material (e.g., sand or vermiculite).
- For small spills, cautiously neutralize with sodium bicarbonate or soda ash.
- Carefully collect the absorbed material into a designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent (e.g., acetone), followed by soap and water. Collect all decontamination materials as hazardous waste.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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